

Navigating the Safe Handling of 2-Methoxy-6-methylbenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 2-Methoxy-6-methylbenzaldehyde

Cat. No.: B112759

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **2-Methoxy-6-methylbenzaldehyde** (CAS No. 54884-55-8), a key intermediate in pharmaceutical synthesis. Adherence to these guidelines is critical to ensure a safe laboratory environment and mitigate potential risks associated with the handling of this chemical compound.

Physicochemical and Toxicological Profile

A clear understanding of the compound's properties is fundamental to its safe handling. The following table summarizes key quantitative data for **2-Methoxy-6-methylbenzaldehyde**.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₂	PubChem[1]
Molecular Weight	150.17 g/mol	PubChem[1]
Physical Form	White to yellow liquid or semi-solid/solid	Ambeed[2]
Purity	97%	Ambeed[2]
Storage Temperature	2-8°C, under inert atmosphere	Ambeed[2]

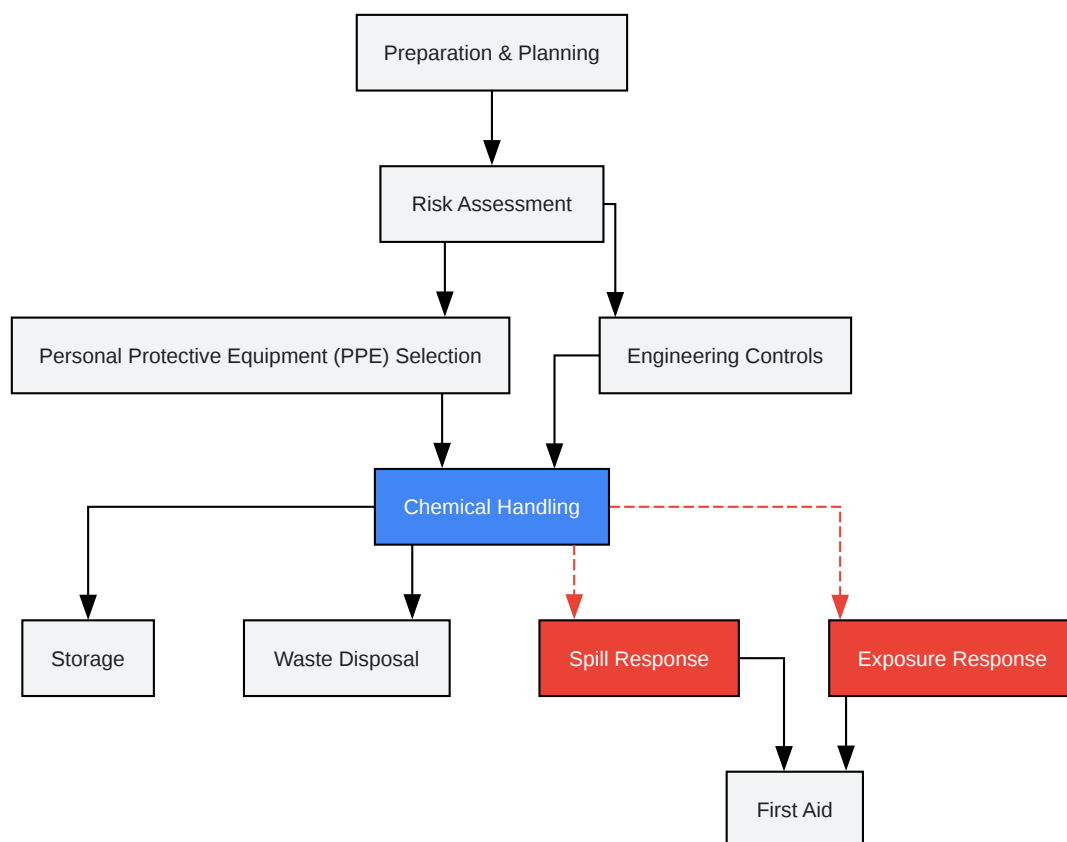
Hazard Identification and GHS Classification

2-Methoxy-6-methylbenzaldehyde is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following warnings:

- Pictogram: Warning[1]
- Hazard Statements:
 - H302: Harmful if swallowed[1]
 - H312: Harmful in contact with skin[1]
 - H315: Causes skin irritation[1]
 - H319: Causes serious eye irritation[1]
 - H332: Harmful if inhaled[1]
- Hazard Classes and Categories:
 - Acute Toxicity, Oral (Category 4)[1]
 - Acute Toxicity, Dermal (Category 4)[1]
 - Skin Irritation (Category 2)[1]
 - Eye Irritation (Category 2A)[1]

Experimental Workflow for Safe Handling

A systematic approach is essential when working with **2-Methoxy-6-methylbenzaldehyde**. The following diagram outlines the logical workflow for its safe handling, from preparation to emergency response.



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Caption: Logical workflow for the safe handling of **2-Methoxy-6-methylbenzaldehyde**.

Detailed Protocols and Precautions

Engineering Controls

- Ventilation: Always handle **2-Methoxy-6-methylbenzaldehyde** in a chemical fume hood to minimize inhalation exposure[3].

- Safety Equipment: Ensure a safety shower and eye wash station are readily accessible.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield[3].
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile rubber)[3].
- Skin and Body Protection: Wear a laboratory coat and appropriate protective clothing to prevent skin contact[3].
- Respiratory Protection: If engineering controls are insufficient, use a NIOSH-approved respirator.

Handling and Storage

- Handling:
 - Avoid contact with skin, eyes, and clothing[4].
 - Do not breathe dust, fumes, gas, mist, vapors, or spray[5].
 - Wash hands thoroughly after handling[3][4].
 - Use only in a well-ventilated area[5].
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated place[2][4].
 - Store at 2-8°C under an inert atmosphere[2].
 - Keep away from heat, sparks, and open flames[3].
 - Incompatible materials to avoid include strong oxidizing agents, strong bases, and strong reducing agents[6].

First Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention[3].
- If on Skin: Immediately wash with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention[3][4].
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention[3][4].
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. If respiratory symptoms develop, seek medical attention[3].

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry powder, carbon dioxide, foam, or water spray[4].
- Hazardous Combustion Products: May produce carbon monoxide and other toxic fumes in a fire[3].
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear[3].

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE, including respiratory protection. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation[3].
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains[3].
- Methods for Cleaning Up: Absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of

this material.

This technical guide is intended to provide comprehensive safety and handling information for **2-Methoxy-6-methylbenzaldehyde**. It is imperative that all personnel handling this chemical are thoroughly trained in these procedures and have access to the necessary safety equipment. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most detailed and up-to-date information.

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